

Indium(III) Acetylacetonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Indium(III) acetylacetonate*

Cat. No.: *B16366026*

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Abstract

Indium(III) acetylacetonate, with the chemical formula $\text{In}(\text{C}_5\text{H}_7\text{O}_2)_3$, is a coordination complex of significant interest in materials science and chemical synthesis. This document provides an in-depth overview of its physical and chemical characteristics, supported by detailed experimental protocols for its synthesis and analysis. This guide is intended to be a valuable resource for researchers utilizing or investigating this versatile compound.

Chemical and Physical Properties

Indium(III) acetylacetonate, also known as $\text{In}(\text{acac})_3$, is a white to off-white crystalline powder. As a trivalent indium compound, the central indium atom is octahedrally coordinated to three acetylacetonate ligands, which act as bidentate ligands through their two oxygen atoms. This coordination results in a stable, neutral complex that is soluble in many organic solvents and has negligible solubility in water.^[1]

Quantitative Data Summary

The key physical and chemical properties of $\text{In}(\text{acac})_3$ are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	$\text{C}_{15}\text{H}_{21}\text{InO}_6$	[2]
Molecular Weight	412.14 g/mol	[2]
Appearance	White to off-white powder/crystals	[1]
Melting Point	184-192 °C	[1]
Boiling Point	260-280 °C (sublimes)	[1]
Density	1.52 g/cm ³	[2]
Solubility		
Water	Negligible	
Benzene	Soluble	
Other Organic Solvents	Soluble in many common organic solvents	
CAS Number	14405-45-9	[3]

Spectroscopic and Structural Characterization

The structural and electronic properties of $\text{In}(\text{acac})_3$ have been elucidated through various spectroscopic and analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

As Indium(III) possesses a diamagnetic d^{10} electron configuration, sharp and well-resolved NMR spectra are expected for $\text{In}(\text{acac})_3$, similar to other diamagnetic metal acetylacetonates like $\text{Al}(\text{acac})_3$ and $\text{Rh}(\text{acac})_3$. [4][5]

- ^1H NMR: The proton NMR spectrum is anticipated to show two main resonances corresponding to the methine proton ($-\text{CH}=\text{}$) and the methyl protons ($-\text{CH}_3$) of the

acetylacetonate ligand. Based on data from analogous diamagnetic complexes, the methine proton should appear as a singlet around δ 5.5 ppm, and the methyl protons as a singlet around δ 2.0-2.2 ppm.[4][5]

- ^{13}C NMR: The carbon NMR spectrum is expected to exhibit three distinct signals for the carbonyl carbon ($\text{C}=\text{O}$), the methine carbon ($-\text{CH}=\text{}$), and the methyl carbon ($-\text{CH}_3$). Approximate chemical shifts are predicted to be around δ 190 ppm for the carbonyl carbon, δ 100 ppm for the methine carbon, and δ 25-30 ppm for the methyl carbon.[6]

Infrared (IR) Spectroscopy

The IR spectrum of $\text{In}(\text{acac})_3$ displays characteristic vibrational bands of the acetylacetonate ligand. The positions of these bands, particularly the $\text{C}=\text{O}$ and $\text{C}=\text{C}$ stretching frequencies, are sensitive to the coordination with the metal center.

Wavenumber (cm^{-1})	Assignment
~1570	$\text{C}=\text{O}$ stretching
~1520	$\text{C}=\text{C}$ stretching
~1270	$\text{C}-\text{CH}_3$ stretching + $\text{C}-\text{H}$ bending
~1020	CH_3 rocking
~930	$\text{C}-\text{H}$ out-of-plane bending
~460	$\text{In}-\text{O}$ stretching

UV-Visible (UV-Vis) Spectroscopy

The UV-Vis absorption spectrum of $\text{In}(\text{acac})_3$ in solution is dominated by ligand-centered $\pi-\pi^*$ transitions. In solvents like chloroform, strong absorption bands are typically observed in the ultraviolet region, around 270-290 nm.[7]

Crystal Structure

The crystal structure of $\text{In}(\text{acac})_3$ has been determined by X-ray diffraction, revealing an octahedral coordination geometry around the central indium atom.[2] The three bidentate acetylacetonate ligands form a propeller-like arrangement around the indium core.

Thermal Properties

The thermal stability and decomposition of $\text{In}(\text{acac})_3$ are crucial for its applications in chemical vapor deposition (CVD) and as a precursor for indium-containing materials.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

TGA of $\text{In}(\text{acac})_3$ under an inert atmosphere typically shows a single-step decomposition process beginning around 200-250 °C, corresponding to the sublimation and subsequent decomposition of the complex.^[8] The DSC thermogram would show a sharp endotherm corresponding to its melting point, followed by broader peaks associated with its decomposition.

Experimental Protocols

Synthesis of Indium(III) Acetylacetonate

A common method for the synthesis of $\text{In}(\text{acac})_3$ involves the reaction of an indium salt, such as indium(III) chloride (InCl_3), with acetylacetone in the presence of a base to deprotonate the acetylacetone.^[9]

Materials:

- Indium(III) chloride (InCl_3)
- Acetylacetone (2,4-pentanedione)
- Sodium hydroxide (NaOH) solution (e.g., 2 M)
- Benzene (or another suitable organic solvent)
- Deionized water
- Phenolphthalein indicator

Procedure:

- Dissolve a known amount of InCl_3 in deionized water.
- To this solution, add a stoichiometric excess of acetylacetone (3 equivalents).
- Slowly add the NaOH solution dropwise with constant stirring. The pH of the solution should be monitored and adjusted to be slightly basic (a faint pink color with phenolphthalein). A white precipitate of $\text{In}(\text{acac})_3$ will form.
- After the addition of the base is complete, continue stirring for 30 minutes to ensure the reaction goes to completion.
- Extract the product into benzene. The organic layer will contain the dissolved $\text{In}(\text{acac})_3$.
- Wash the organic layer with deionized water several times to remove any unreacted salts.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4).
- Filter the solution to remove the drying agent.
- Evaporate the solvent under reduced pressure to obtain the crude $\text{In}(\text{acac})_3$ product.
- The crude product can be purified by recrystallization from a suitable solvent like hot benzene or by sublimation.

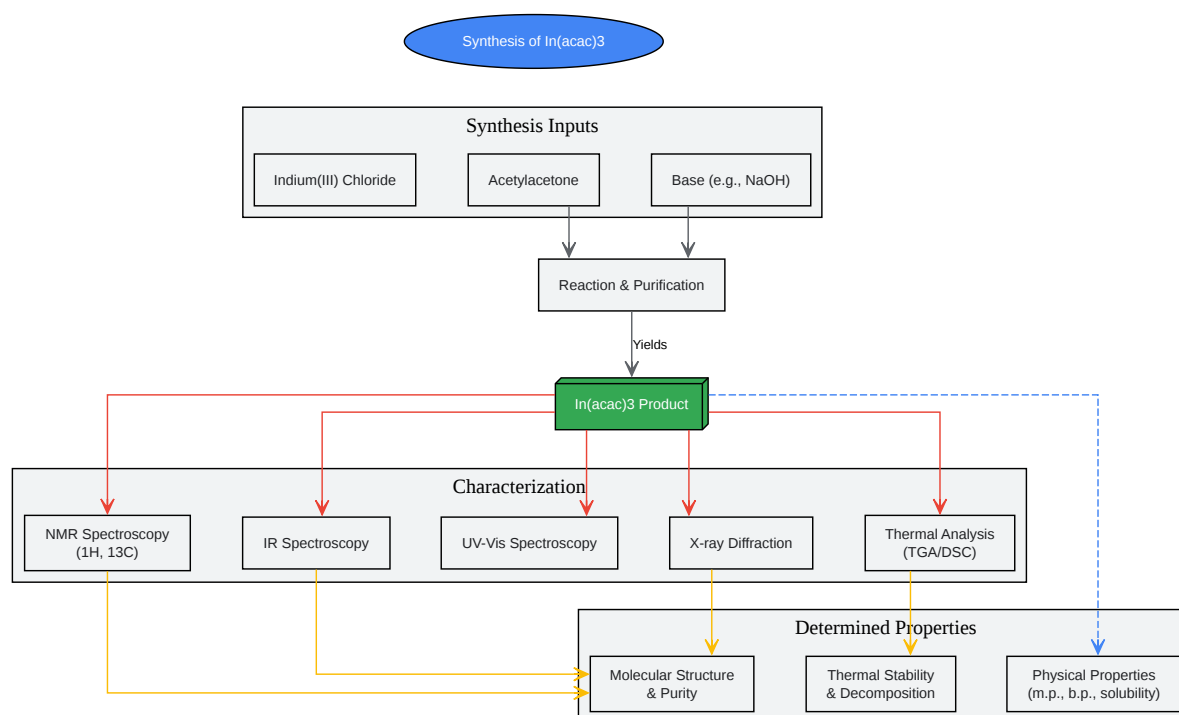
Characterization Methods

- NMR Spectroscopy: Prepare a solution of $\text{In}(\text{acac})_3$ in a deuterated solvent (e.g., CDCl_3). Record ^1H and ^{13}C NMR spectra using a standard NMR spectrometer.
- IR Spectroscopy: Prepare a KBr pellet of the solid $\text{In}(\text{acac})_3$ or record the spectrum of a mull. Obtain the IR spectrum using an FTIR spectrometer.
- UV-Vis Spectroscopy: Dissolve a small amount of $\text{In}(\text{acac})_3$ in a UV-transparent solvent (e.g., chloroform or ethanol) to prepare a dilute solution. Record the absorption spectrum using a UV-Vis spectrophotometer.
- TGA/DSC: Place a small, accurately weighed sample of $\text{In}(\text{acac})_3$ into an alumina crucible. Heat the sample under a controlled inert atmosphere (e.g., nitrogen or argon) at a constant

heating rate (e.g., 10 °C/min) and record the mass loss and heat flow as a function of temperature.

Logical Relationships and Workflow

The following diagram illustrates the logical flow from the synthesis of $\text{In}(\text{acac})_3$ to its comprehensive characterization.



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Caption: Workflow for the synthesis and characterization of $\text{In}(\text{acac})_3$.

Conclusion

Indium(III) acetylacetonate is a well-defined coordination complex with a rich set of physical and chemical properties. Its thermal stability and solubility in organic solvents make it a valuable precursor in materials science, particularly for the deposition of indium-containing thin films. The detailed characterization data and experimental protocols provided in this guide offer a solid foundation for researchers working with this compound. While direct applications in drug development are not prominent, its role as a versatile chemical building block remains of high importance in various scientific and industrial fields.

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